

Solubility of 3,5-Dimethylisoxazole in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3,5-Dimethylisoxazole

Cat. No.: B1293586

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **3,5-Dimethylisoxazole** in various organic solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this document focuses on providing a framework for understanding its solubility profile, detailed experimental protocols for its determination, and a template for data presentation. **3,5-Dimethylisoxazole** is a heterocyclic compound of interest in pharmaceutical and agrochemical research, making a thorough understanding of its solubility crucial for synthesis, formulation, and biological screening.[1]

Core Concepts in Solubility

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in various chemical and biological systems. It is influenced by factors such as the chemical structure of the solute and solvent, temperature, and pressure. The isoxazole ring in **3,5-Dimethylisoxazole** introduces polarity, which generally enhances its solubility in polar solvents.[1]

Qualitative Solubility Profile

General assessments indicate that **3,5-Dimethylisoxazole** is soluble in common polar organic solvents. These include:

- Ethanol[1]

- Methanol[\[1\]](#)
- Dimethyl sulfoxide (DMSO)[\[1\]](#)

Conversely, its solubility in water is limited, and it is often described as slightly soluble or insoluble in aqueous solutions.[\[1\]](#) The solubility is also known to be temperature-dependent, generally increasing with higher temperatures.[\[1\]](#)

Quantitative Solubility Data

As of the latest literature review, comprehensive quantitative solubility data for **3,5-Dimethylisoxazole** across a wide range of organic solvents and temperatures is not readily available in published academic journals or databases. One source provides a value of 50.9 g/L, which is presumed to be in water, but lacks the specific experimental conditions such as temperature. To facilitate research and development, the following table is provided as a template for organizing experimentally determined solubility data.

Table 1: Experimental Solubility Data of **3,5-Dimethylisoxazole** in Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 g solvent)	Solubility (Mole Fraction, x_1)
Methanol			
Ethanol			
n-Propanol			
Isopropanol			
n-Butanol			
Acetone			
Ethyl Acetate			
Acetonitrile			
Toluene			
Dichloromethane			
Dimethyl Sulfoxide			

Note: This table is a template. Researchers should populate it with their own experimentally determined values.

Experimental Protocol for Solubility Determination

The following is a detailed, generalized methodology for the gravimetric determination of the solubility of a liquid solute, such as **3,5-Dimethylisoxazole**, in organic solvents. This method is a standard and reliable approach for generating the data required for the table above.

Objective: To determine the equilibrium solubility of **3,5-Dimethylisoxazole** in a selection of organic solvents at various temperatures.

Materials:

- **3,5-Dimethylisoxazole** (high purity)
- Selected organic solvents (analytical grade or higher)

- Thermostatically controlled shaker or magnetic stirrer with heating capabilities
- Calibrated digital thermometer
- Analytical balance (± 0.0001 g)
- Glass vials with airtight seals (e.g., screw caps with PTFE septa)
- Syringes and syringe filters (solvent-compatible, e.g., PTFE)
- Drying oven

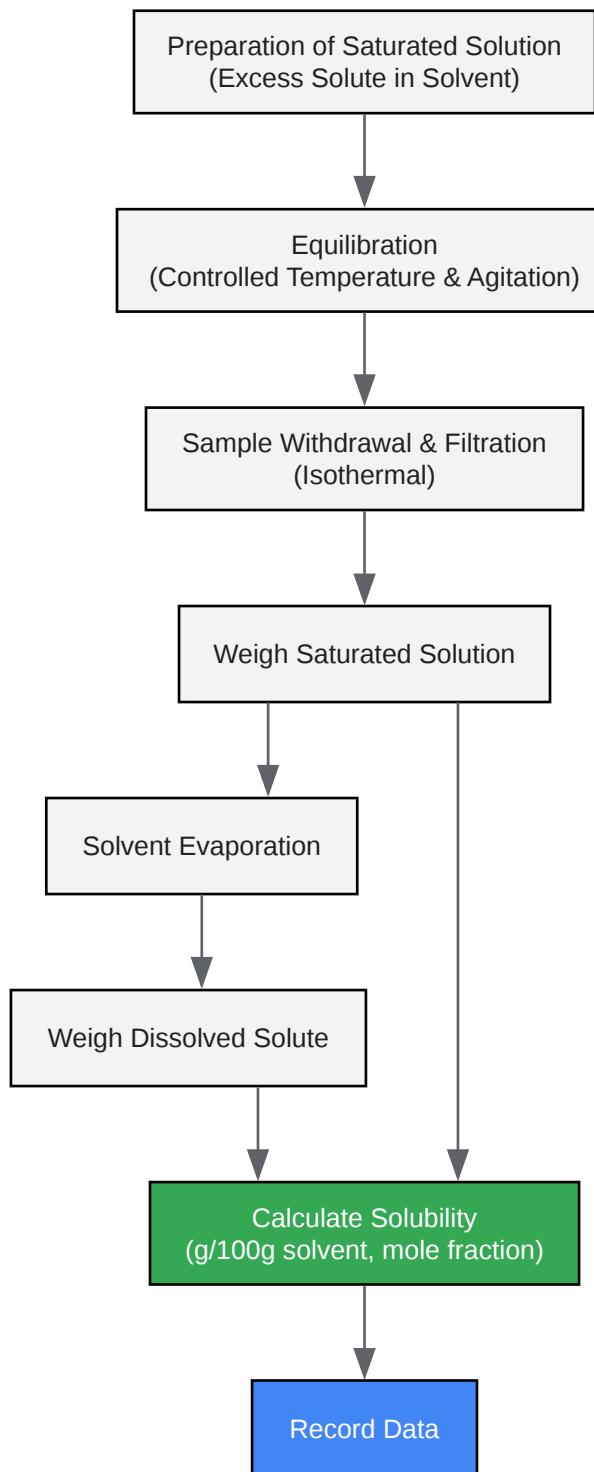
Methodology:

- Preparation of Saturated Solutions:
 - Add an excess amount of **3,5-Dimethylisoxazole** to a pre-weighed glass vial containing a known mass of the selected organic solvent. The presence of a distinct liquid phase of the solute should be visible to ensure saturation.
 - Securely seal the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker or on a heated magnetic stirrer.
 - Set the desired temperature and allow the mixtures to equilibrate for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached. Continuous agitation is necessary.
 - Monitor the temperature throughout the equilibration period.
- Sample Withdrawal and Analysis:
 - Once equilibrium is established, cease agitation and allow the undissolved solute to settle.
 - Carefully withdraw a known mass of the clear, saturated supernatant using a pre-warmed syringe to prevent precipitation upon cooling.

- Immediately filter the withdrawn sample through a syringe filter into a pre-weighed vial. This step is crucial to remove any undissolved micro-droplets.
- Record the exact mass of the filtered saturated solution.
- Solvent Evaporation and Mass Determination:
 - Place the vial containing the filtered saturated solution in a drying oven at a temperature sufficient to evaporate the solvent without degrading the **3,5-Dimethylisoxazole**. A gentle stream of nitrogen can be used to accelerate evaporation.
 - Once the solvent has completely evaporated, allow the vial to cool to room temperature in a desiccator and then weigh it to determine the mass of the dissolved **3,5-Dimethylisoxazole**.
- Calculation of Solubility:
 - Solubility in g/100 g solvent:
 - Mass of solvent = Mass of saturated solution - Mass of dissolved solute
 - Solubility = (Mass of dissolved solute / Mass of solvent) * 100
 - Solubility in Mole Fraction (x_1):
 - Moles of solute (n_1) = Mass of dissolved solute / Molar mass of **3,5-Dimethylisoxazole** (97.12 g/mol)
 - Moles of solvent (n_2) = Mass of solvent / Molar mass of the solvent
 - Mole Fraction (x_1) = $n_1 / (n_1 + n_2)$
- Data Reporting:
 - Repeat the experiment at different temperatures to obtain a solubility curve.
 - Record all data in a structured format, such as the one provided in Table 1.

Experimental Workflow Diagram

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **3,5-Dimethylisoxazole**.



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Gravimetric Solubility Determination Workflow

This guide provides the foundational knowledge and practical steps for researchers to systematically investigate and document the solubility of **3,5-Dimethylisoxazole** in organic solvents, thereby supporting its effective application in drug discovery and development.

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References

- 1. solubilityofthings.com [solubilityofthings.com]
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